

troubleshooting Furamizole activity loss

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Furamizole

CAS No.: 17505-25-8

Cat. No.: S620692

Get Quote

Furamizole Basic Data

The table below consolidates the key chemical and physical properties of **Furamizole** from the search results [1] [2] [3].

Property	Value / Description
CAS Registry Number	17505-25-8 [3] [4]
Molecular Formula	$C_{12}H_8N_4O_5$ [2] [3] [4]
Molecular Weight	288.22 g/mol [3] [4]
IUPAC Name	5-[(E)-1-(furan-2-yl)-2-(5-nitrofuran-2-yl)ethenyl]-1,3,4-oxadiazol-2-amine [4]
Synonyms	NF 161; 2-Amino-5-[2-(5-nitro-2-furyl)-1-(2-furyl)vinyl]-1,3,4-oxadiazole [4]
Density	1.532 g/cm ³ [4]
Boiling Point	480.7 °C at 760 mmHg [4]
Flash Point	244.5 °C [4]
Related Isomers	1,3,4-oxadiazole [1]

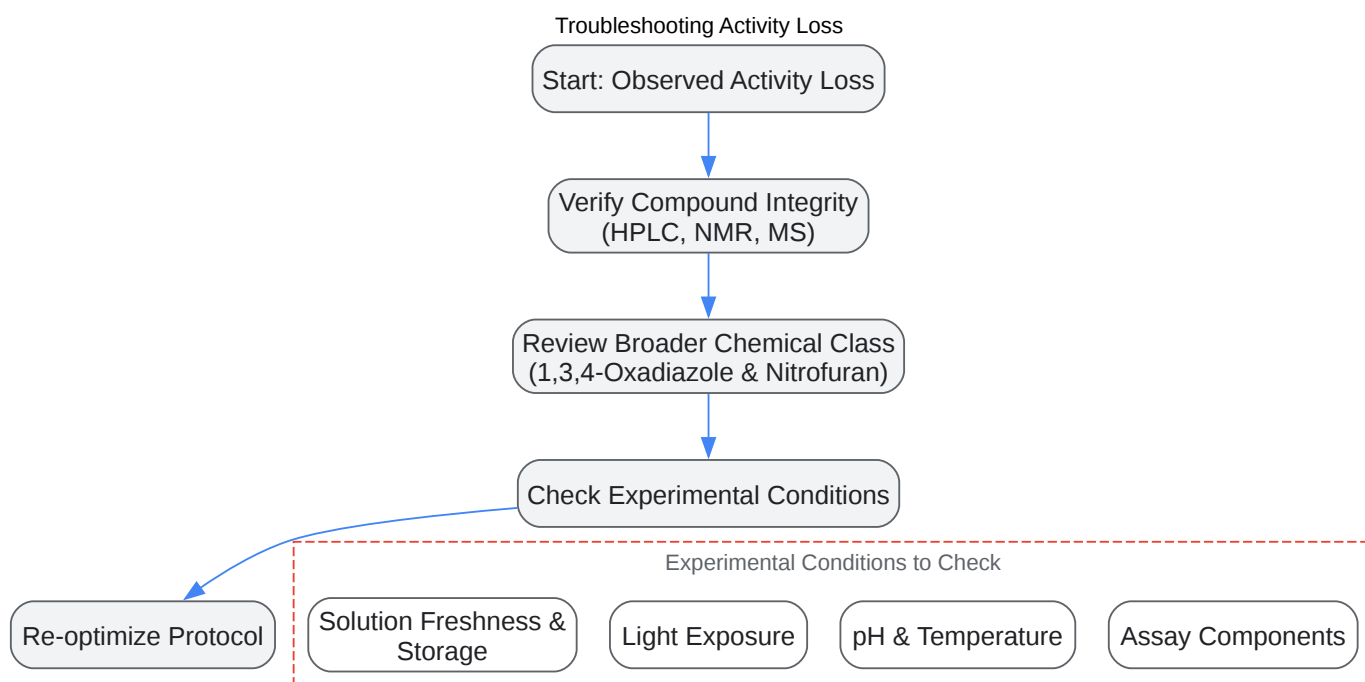
Property	Value / Description
Reported Activity	Antibacterial (a nitrofuran derivative) [1]
Toxicity Data	Mutation data reported [4]

Suggested Troubleshooting Approaches

Since direct information on **Furamizole** is scarce, here are some general strategies you can apply to investigate activity loss in your experiments:

- **Verify Compound Integrity:** Confirm the identity and purity of your **Furamizole** sample through analytical techniques like NMR, mass spectrometry, or HPLC. Decomposition can occur over time, especially if stored improperly [4].
- **Review the Literature:** **Furamizole** is identified as a **nitrofuran derivative** and a member of the **1,3,4-oxadiazole** class [1]. Research the stability and known degradation pathways of these broader chemical families for clues. The **toxophoric –N=C–O– linkage** in the 1,3,4-oxadiazole ring is often key to its biological activity [1].
- **Systematically Review Your Protocol:** Analyze your experimental conditions for factors that could cause degradation, such as:
 - **Solution State:** Prepare fresh solutions before each experiment, using the appropriate solvent.
 - **pH and Temperature:** Note that **Furamizole** may be sensitive to extreme pH or high temperatures, as heating to decomposition emits toxic NOx vapors [4].
 - **Light Exposure:** As a nitrofuran, the compound could be light-sensitive. Conduct experiments in amber glassware or under low-light conditions.
 - **Biological Assay Conditions:** Ensure your cell culture or enzymatic assay conditions (e.g., pH, ion concentration, presence of metabolizing enzymes) are not degrading the compound.

To help structure your investigation, you can follow this general troubleshooting workflow:



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Therapeutic potential of oxadiazole or furadiazole containing compounds

[bmcchem.biomedcentral.com]

2. | C₁₂H₈N₄O₅ | CID 5378303 - PubChem Furamizole [pubchem.ncbi.nlm.nih.gov]

3. CAS#: 17505-25-8 • ChemWhat | Database of... FURAMIZOLE [chemwhat.com]

4. CAS No.17505-25-8, FURAMIZOLE Suppliers [lookchem.com]

To cite this document: Smolecule. [troubleshooting Furamizole activity loss]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b620692#troubleshooting-furamizole-activity-loss]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com